

# Genotoxicity studies of Captafol in vitro and in vivo

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## Compound of Interest

Compound Name: Captafol

Cat. No.: B1668290

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An In-Depth Technical Guide to the Genotoxicity of **Captafol**: In Vitro and In Vivo Studies

Audience: Researchers, scientists, and drug development professionals.

## Executive Summary

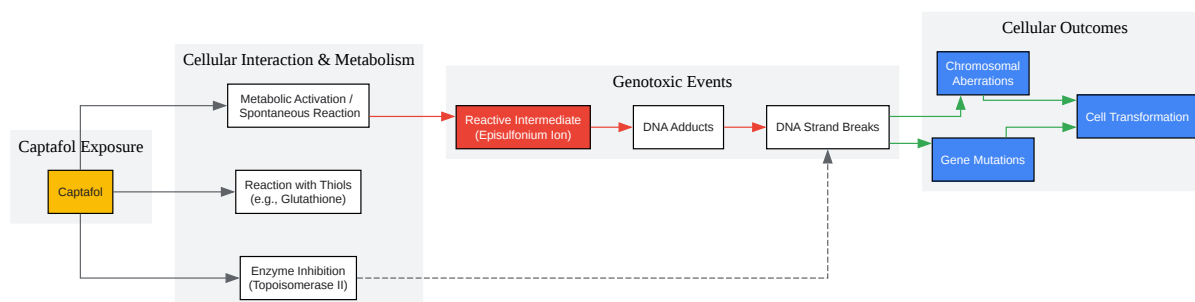
**Captafol** is a fungicide previously used in agriculture and industry, now largely banned due to significant health concerns. The International Agency for Research on Cancer (IARC) has classified **Captafol** as "probably carcinogenic to humans" (Group 2A), a conclusion strongly supported by extensive evidence of its genotoxic activity.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of the genotoxicity of **Captafol**, summarizing key findings from a wide array of in vitro and in vivo studies. It details the experimental protocols of pivotal assays, presents data in a structured format, and visualizes the underlying mechanisms and experimental workflows.

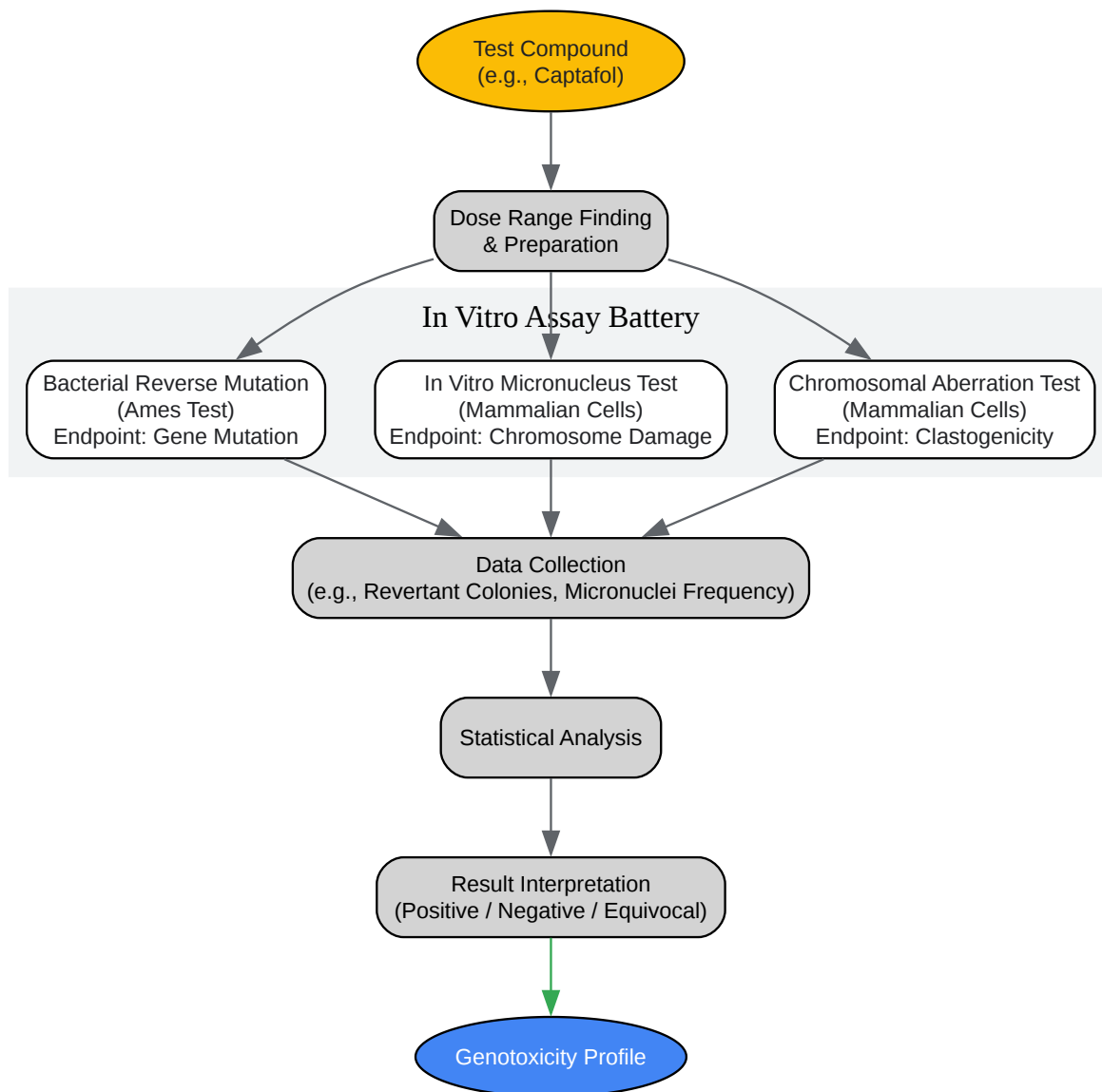
## Proposed Mechanisms of Genotoxicity

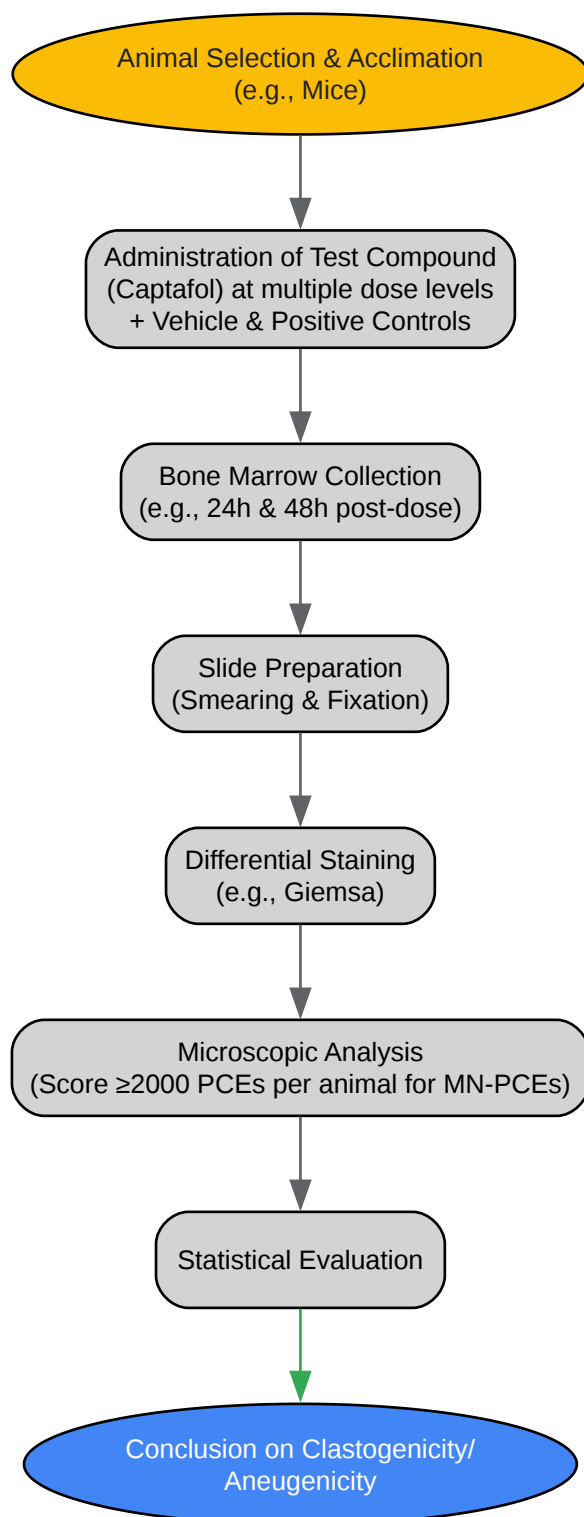
**Captafol**'s genotoxicity is multifaceted, involving both direct and indirect mechanisms. As an alkylating agent, its primary mode of action is believed to be the covalent binding to DNA, leading to adducts, DNA strand breaks, and subsequent mutations.<sup>[4]</sup>

Key mechanistic aspects include:

- Direct DNA Alkylation: Following metabolic activation, **Captafol** can form a transient episulfonium ion, a reactive electrophile that directly alkylates DNA.[4]
- Thiol Reactivity and Cytotoxicity: **Captafol** reacts rapidly with sulfhydryl groups in molecules like glutathione and cysteine.[1] This reaction can deplete cellular antioxidant defenses, leading to oxidative stress and indirect DNA damage. This reactivity is also a primary detoxification pathway.
- Enzyme Inhibition: **Captafol** has been shown to inhibit enzymes crucial for DNA replication and maintenance, such as DNA topoisomerases and polymerases, which can lead to errors during cell division and contribute to chromosomal damage.[1][5][6]







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